

A Technical Guide to the Physical Characteristics of Deuterated Iodoethane

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Compound of Interest

Compound Name: *Iodoethane-1-D1*

Cat. No.: *B3044163*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of deuterated iodoethane. It is intended to be a valuable resource for professionals in research and development who utilize isotopically labeled compounds. This document summarizes key physical data, outlines standard experimental protocols for their determination, and illustrates relevant chemical processes.

Physical and Chemical Properties

Deuterated iodoethane is a form of iodoethane where one or more hydrogen atoms have been replaced with deuterium, a heavy isotope of hydrogen. This isotopic substitution is a critical tool in mechanistic studies, metabolic tracing, and for altering the pharmacokinetic properties of drug candidates. The most common forms are iodoethane-d5 (perdeuterated) and various partially deuterated isotopologues. Below is a comparison of the key physical properties of two common deuterated forms alongside standard iodoethane.

Table 1: Physical Properties of Iodoethane and its Deuterated Analogues

Property	Iodoethane (CH ₃ CH ₂ I)	Iodoethane-d ₃ (CD ₃ CH ₂ I)	Iodoethane-d ₅ (CD ₃ CD ₂ I)
Molecular Formula	C ₂ H ₅ I	C ₂ D ₃ H ₂ I	C ₂ D ₅ I
Molecular Weight (g/mol)	155.97[1]	158.98	161.00[2]
CAS Number	75-03-6[1]	7439-87-4	6485-58-1[2]
Physical Form	Liquid[2]	Liquid	Liquid[2]
Melting Point (°C)	-108[1][3]	-108 (lit.)	-108 (lit.)[2]
Boiling Point (°C)	69-73[3]	69-73 (lit.)	69-73 (lit.)[2]
Density (g/mL at 25°C)	~1.940	1.987	2.013[2]
Refractive Index (n _{20/D})	~1.513	1.509 (lit.)	1.5091 (lit.)[2]

Experimental Protocols for Property Determination

The following sections describe standard methodologies for determining the key physical properties listed above. These are generalized protocols applicable to liquid samples like deuterated iodoethane.

2.1 Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like iodoethane, which is liquid at room temperature, this requires significant cooling.

- Apparatus: A cryostat or a low-temperature thermometer and a capillary tube melting point apparatus capable of reaching temperatures below -100°C.
- Methodology:
 - A small sample of the liquid is introduced into a capillary tube, which is then sealed.

- The sample is frozen by immersing the capillary tube in a suitable cooling bath (e.g., liquid nitrogen or a dry ice/acetone slurry).
- The frozen sample is placed in the melting point apparatus, and the temperature is slowly increased.
- The temperature range from the point at which the first drop of liquid appears to the point at which the entire solid has melted is recorded as the melting point range.

2.2 Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a heating mantle.
- Methodology:
 - A small volume of the deuterated iodoethane is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, and cooling water is circulated through the condenser.
 - The sample is gently heated.
 - The temperature is recorded when the liquid is boiling, and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the given atmospheric pressure.

2.3 Determination of Density

Density is the mass of a substance per unit volume.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Methodology:

- The empty pycnometer is weighed accurately.
- It is then filled with the deuterated iodoethane, ensuring no air bubbles are present, and weighed again. The temperature of the sample is recorded.
- The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at the same temperature and weighed.
- The density of the sample is calculated using the formula: $\text{Density}_{\text{sample}} = (\text{Mass}_{\text{sample}} / \text{Mass}_{\text{reference}}) * \text{Density}_{\text{reference}}$

2.4 Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

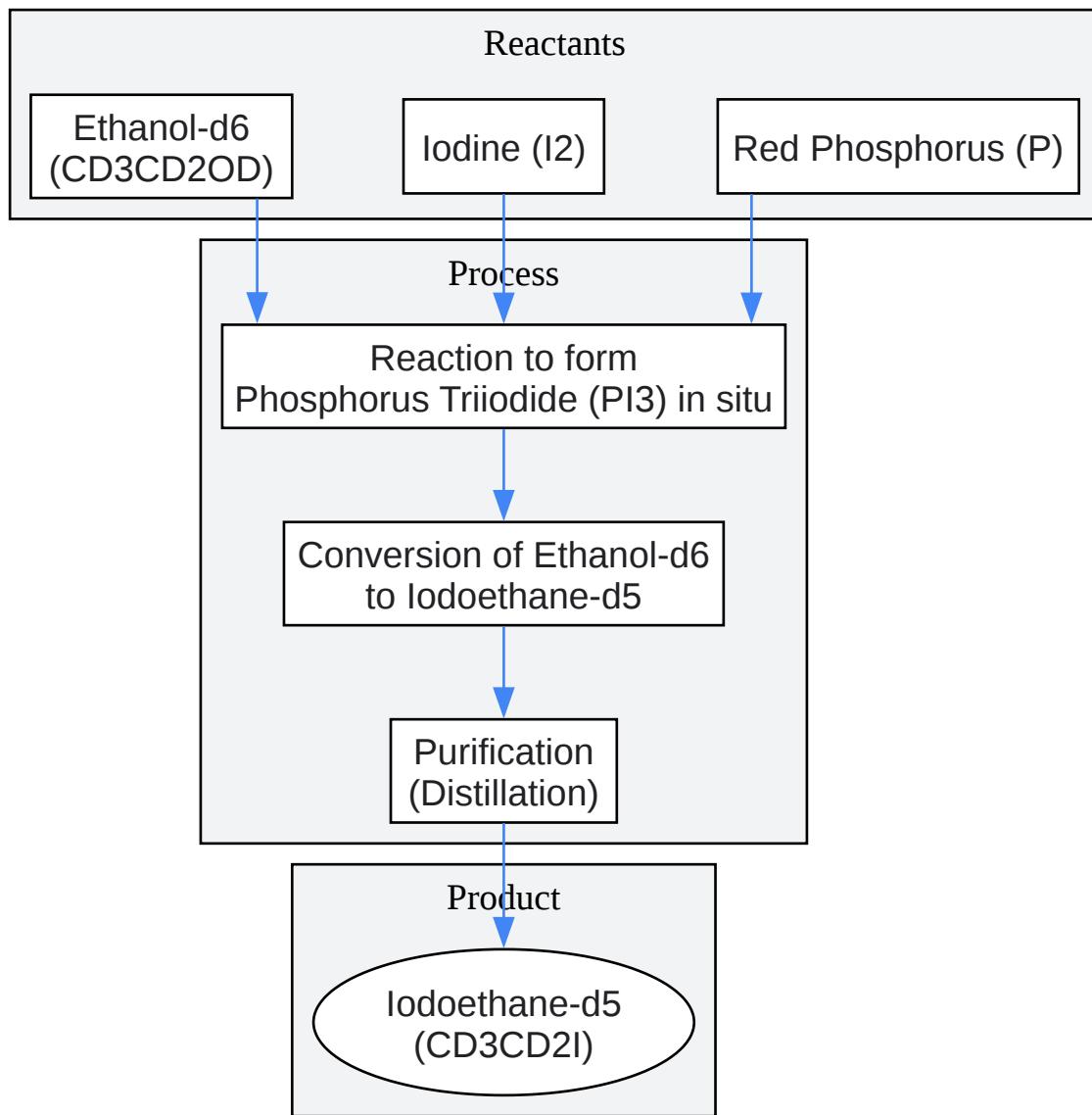
- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Methodology:
 - The refractometer is calibrated using a standard of known refractive index.
 - A few drops of the deuterated iodoethane are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
 - The refractive index is read from the scale. The temperature is also recorded as the refractive index is temperature-dependent.

Synthesis and Application Workflows

Deuterated iodoethane is a valuable reagent in organic synthesis, primarily used to introduce a deuterated ethyl group into a molecule.

3.1 General Synthesis of Iodoethane-d₅

One common method for preparing iodoethane involves the reaction of ethanol with a source of iodine. For the deuterated analogue, deuterated ethanol is used as the starting material.



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Caption: General workflow for the synthesis of iodoethane-d₅.

3.2 Application in Nucleophilic Substitution (SN₂ Reaction)

Iodoethane is an excellent substrate for SN₂ reactions due to iodine being a good leaving group. Deuterated iodoethane is used to introduce an isotopically labeled ethyl group.



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Caption: Use of iodoethane-d₅ as an ethylating agent in an SN2 reaction.

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